

Comprehensive Mass Spectrometric Analysis of N-(3-Aminophenyl)-4-propoxybenzamide

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Compound of Interest

Compound Name: *N-(3-Aminophenyl)-4-propoxybenzamide*

CAS No.: 1020722-43-3

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Abstract

This document provides a detailed guide to the analysis of **N-(3-Aminophenyl)-4-propoxybenzamide** using Liquid Chromatography coupled with Tandem Mass Spectrometry (LC-MS/MS). As a compound of interest in pharmaceutical research and materials science, robust analytical methods for its characterization are essential. This application note details a complete workflow, from sample preparation to data interpretation, grounded in established scientific principles. We present optimized protocols for electrospray ionization (ESI), propose a detailed fragmentation pathway based on high-resolution mass spectrometry (HRMS) data, and offer insights into the causal factors guiding experimental choices. This guide is intended for researchers, scientists, and drug development professionals seeking to establish a reliable and self-validating method for the identification and structural elucidation of this and similar benzamide derivatives.

Introduction: The Analytical Imperative

N-(3-Aminophenyl)-4-propoxybenzamide belongs to the benzamide class of compounds, a scaffold frequently encountered in medicinal chemistry and drug design. The presence of multiple functional groups—an amide linkage, a primary aromatic amine, and a propoxy ether—imparts specific chemical properties that necessitate precise analytical characterization. Mass spectrometry (MS) is an indispensable tool for this purpose, offering unparalleled sensitivity and specificity for determining molecular weight, confirming elemental composition, and elucidating chemical structure.[1]

Particularly, Electrospray Ionization (ESI) is a "soft ionization" technique that allows for the gentle transfer of molecules like **N-(3-Aminophenyl)-4-propoxybenzamide** from solution into the gas phase as intact, charged ions.[2][3] This minimizes in-source fragmentation and preserves the molecular ion, which is critical for accurate mass determination. When coupled with tandem mass spectrometry (MS/MS), where the molecular ion is isolated and fragmented under controlled conditions, a structural fingerprint of the molecule can be obtained.[4] This application note provides the foundational protocols and interpretive framework to leverage these techniques for the comprehensive analysis of the title compound.

Analyte Profile: N-(3-Aminophenyl)-4-propoxybenzamide

A thorough understanding of the analyte's properties is the first step in developing a robust analytical method.

- Structure:

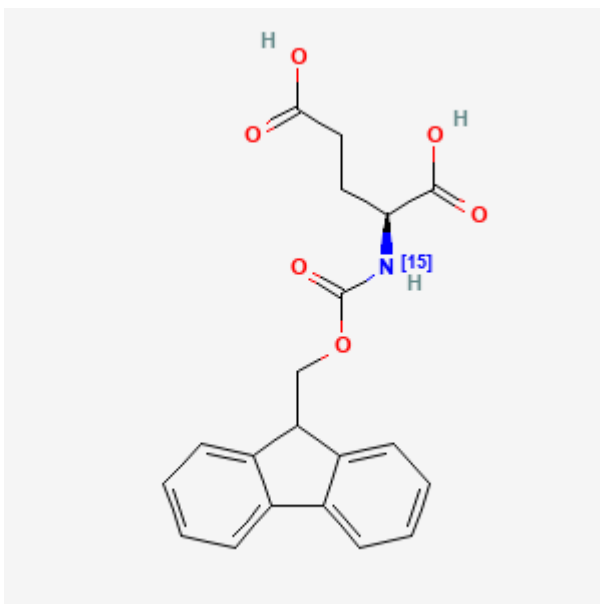


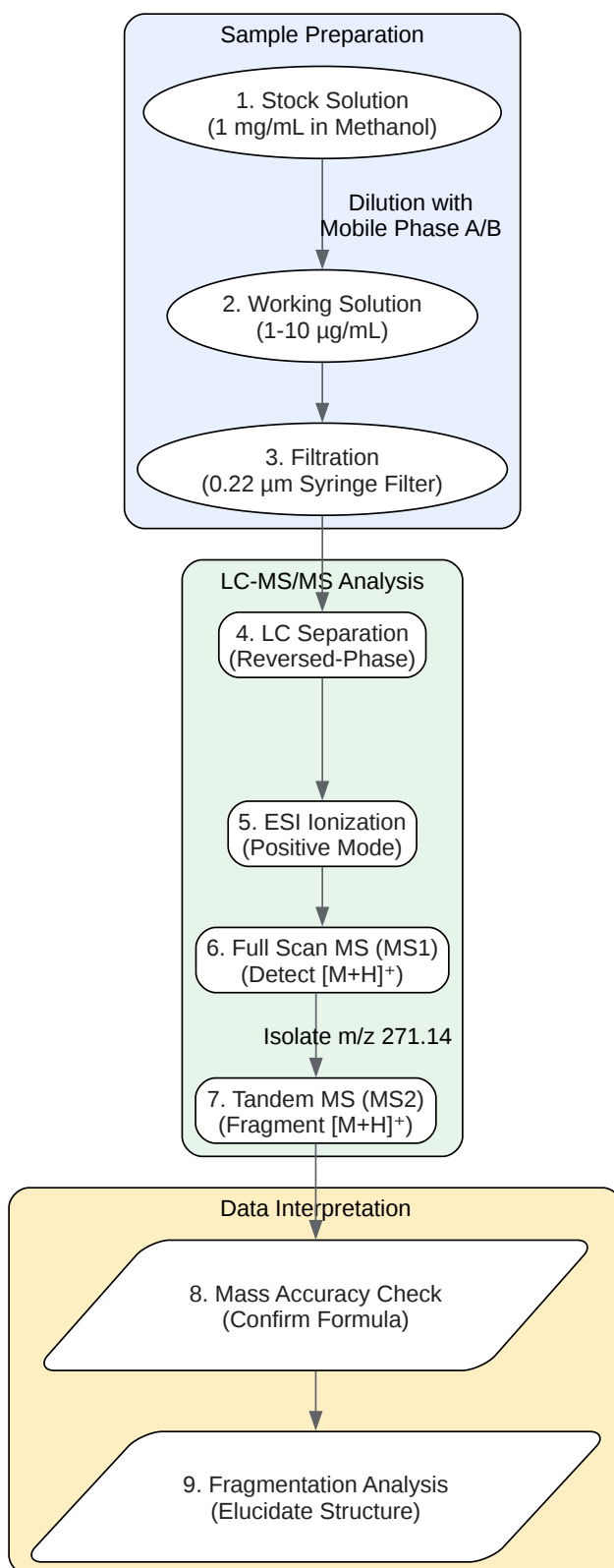
Figure 1. Chemical Structure of **N-(3-Aminophenyl)-4-propoxybenzamide**.

- **Physicochemical Properties:** The key properties relevant to mass spectrometric analysis are summarized below. The exact mass is crucial for high-resolution analysis, while the functional groups predict its ionization behavior. The presence of basic nitrogen atoms in the primary amine and amide groups makes this molecule an excellent candidate for positive mode electrospray ionization ($[M+H]^+$).

Property	Value	Rationale & Significance
Molecular Formula	C ₁₆ H ₁₈ N ₂ O ₂	Defines the elemental composition.
Average Molecular Weight	270.33 g/mol	Used for calculating molar concentrations.
Monoisotopic Mass	270.13683 Da	The exact mass used for High-Resolution Mass Spectrometry (HRMS) identification.
Predicted $[M+H]^+$ Ion	271.14410 Da	The target precursor ion for MS/MS analysis in positive ionization mode.
Key Functional Groups	Amide, Aromatic Amine, Ether	Sites for protonation (ionization) and predictable fragmentation.

Experimental Workflow: From Sample to Spectrum

A successful analysis depends on a systematic and optimized workflow. The following diagram illustrates the logical flow from sample preparation to final data analysis.



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Diagram 1: End-to-end workflow for LC-MS/MS analysis.

Protocol 1: Sample Preparation

The goal of sample preparation is to create a clean, dilute solution of the analyte in a solvent compatible with the LC-MS system. High concentrations or the presence of non-volatile salts can suppress ionization and contaminate the instrument.^[5]

- **Stock Solution Preparation:** Accurately weigh ~1 mg of **N-(3-Aminophenyl)-4-propoxybenzamide** and dissolve it in 1 mL of LC-MS grade methanol to create a 1 mg/mL stock solution. Ensure complete dissolution using brief vortexing or sonication.
- **Working Solution Preparation:** Perform a serial dilution of the stock solution using a mixture of 50:50 acetonitrile:water (with 0.1% formic acid) to achieve a final concentration in the range of 1-10 µg/mL. Causality Note: The addition of formic acid aids in the protonation of the analyte in solution, promoting the formation of the desired $[M+H]^+$ ion before it even enters the mass spectrometer.^[2]
- **Filtration:** Filter the final working solution through a 0.22 µm PTFE syringe filter into an autosampler vial. This step is critical to remove any particulate matter that could clog the delicate tubing and column of the LC system.

Protocol 2: LC-MS/MS Instrumentation and Conditions

The following parameters provide a robust starting point for analysis on a typical high-resolution tandem mass spectrometer (e.g., Q-TOF or Orbitrap).

Table 1: Liquid Chromatography Parameters

Parameter	Recommended Setting	Rationale
Column	C18 Reversed-Phase (e.g., 2.1 x 50 mm, 1.8 µm)	Provides excellent retention and separation for moderately polar small molecules.
Mobile Phase A	Water + 0.1% Formic Acid	Aqueous phase; formic acid acts as an ion-pairing agent and proton source.
Mobile Phase B	Acetonitrile + 0.1% Formic Acid	Organic phase for eluting the analyte.
Gradient	5% B to 95% B over 5 minutes, hold 2 min	A standard gradient to elute the compound and clean the column.
Flow Rate	0.4 mL/min	Compatible with standard 2.1 mm ID columns and ESI sources.
Column Temperature	40 °C	Improves peak shape and reproducibility.
Injection Volume	2-5 µL	Balances sensitivity with the risk of overloading the column.

Table 2: Mass Spectrometry Parameters

Parameter	Recommended Setting	Rationale
Ionization Source	Electrospray Ionization (ESI)	Optimal for polar and semi-polar small molecules in solution. [6]
Polarity	Positive	The amine and amide groups are readily protonated.
Capillary Voltage	3.5 - 4.0 kV	Creates the electric field necessary for the electrospray process. [2]
Nebulizer Gas (N ₂)	Instrument Dependent	Assists in droplet formation.
Drying Gas (N ₂)	Instrument Dependent (e.g., 325 °C, 10 L/min)	Aids in solvent evaporation from the charged droplets.
MS1 Scan Range	m/z 100 - 500	Covers the expected precursor ion and potential low-mass fragments.
MS/MS Precursor Ion	m/z 271.14	The monoisotopic mass of the protonated molecule [M+H] ⁺ .
Collision Energy (CE)	Ramped 10 - 40 eV	A range of energies ensures the capture of both low-energy and high-energy fragments.

Data Interpretation: Deciphering the Molecular Signature

High-Resolution MS1 Spectrum

The first step in data analysis is to confirm the presence of the target compound. In the full scan (MS1) spectrum, a peak should be observed at m/z 271.14410. Using a high-resolution instrument, the measured mass should be within 5 ppm of this theoretical value, which confirms the elemental formula C₁₆H₁₉N₂O₂⁺.

Tandem MS (MS/MS) and Proposed Fragmentation Pathway

The MS/MS spectrum provides the structural fingerprint of the molecule. The fragmentation of protonated **N-(3-Aminophenyl)-4-propoxybenzamide** is predicted to occur at several key locations, primarily the weak amide bond and through rearrangements facilitated by the aminophenyl group.

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